

# Davanone: A Preclinical Comparative Analysis of its Therapeutic Potential

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## Compound of Interest

Compound Name: **Davanone**

Cat. No.: **B1200109**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the therapeutic potential of **Davanone** in preclinical models against established and alternative therapeutic agents. The information presented herein is based on available experimental data and is intended to serve as a resource for researchers and professionals in the field of drug discovery and development.

**Davanone**, a sesquiterpenoid naturally found in the essential oil of *Artemisia pallens* (Davana), has garnered scientific interest for its potential pharmacological activities, including anticancer, anti-inflammatory, and antifungal properties. This document summarizes the key preclinical findings, compares its performance with other agents, and provides detailed experimental methodologies to support further investigation.

## Anticancer Potential in Ovarian Cancer

**Davanone** has demonstrated notable cytotoxic and anti-proliferative effects against human ovarian cancer cells in preclinical studies. Its mechanism of action involves the induction of apoptosis and the inhibition of key signaling pathways implicated in cancer progression.

## Comparative Efficacy in Ovarian Cancer Cell Line (OVCAR-3)

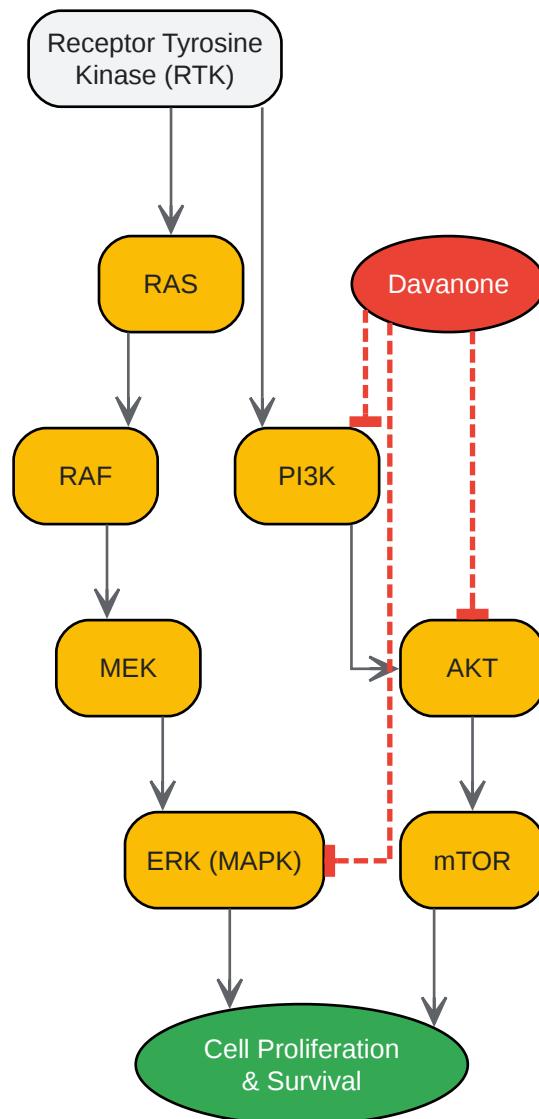
The following table summarizes the in vitro efficacy of **Davanone** compared to standard chemotherapeutic agents used in the treatment of ovarian cancer.

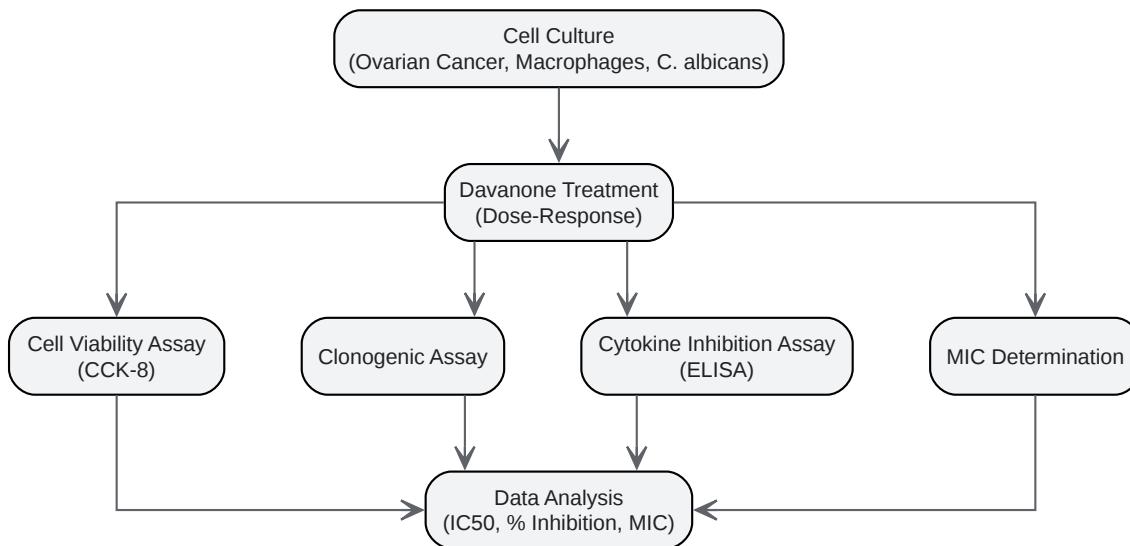
Compound	Cell Line	Assay	Efficacy Metric	Value	Citation
Davanone	OVCAR-3	CCK-8	IC50 (24h)	~40 $\mu$ M (estimated)	[1][2]
OVCAR-3	Clonogenic Assay	Colony Formation	Dose-dependent reduction	[2]	
Cisplatin	OVCAR-3	MTT Assay	IC50 (48h)	11.55 $\mu$ M	[3]
Paclitaxel	OVCAR-3	MTT Assay	IC50 (48h)	0.7 - 1.8 nM	[4]

Note: The IC50 value for **Davanone** was estimated from the dose-response curve presented in the cited literature as an exact value was not provided.[1][2]

## Mechanism of Action: PI3K/AKT/MAPK Signaling Pathway

Preclinical evidence indicates that **Davanone** exerts its anticancer effects in ovarian cancer cells by inhibiting the Phosphatidylinositol 3-kinase (PI3K)/Protein Kinase B (AKT)/Mitogen-activated protein kinase (MAPK) signaling pathway.[1][2] This pathway is crucial for cell proliferation, survival, and migration. The inhibitory action of **Davanone** on this pathway is a key area for further mechanistic studies.





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